

dealing with background noise in FAHFA LC-MS analysis

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Compound of Interest

Compound Name: 9-PAHSA-d31

Cat. No.: B8050340

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Technical Support Center: FAHFA LC-MS Analysis

Welcome to the technical support center for Fatty Acid Esters of Hydroxy Fatty Acids (FAHFA) analysis using Liquid Chromatography-Mass Spectrometry (LC-MS). This resource provides troubleshooting guides and frequently asked questions (FAQs) to help you address common challenges with background noise during your experiments.

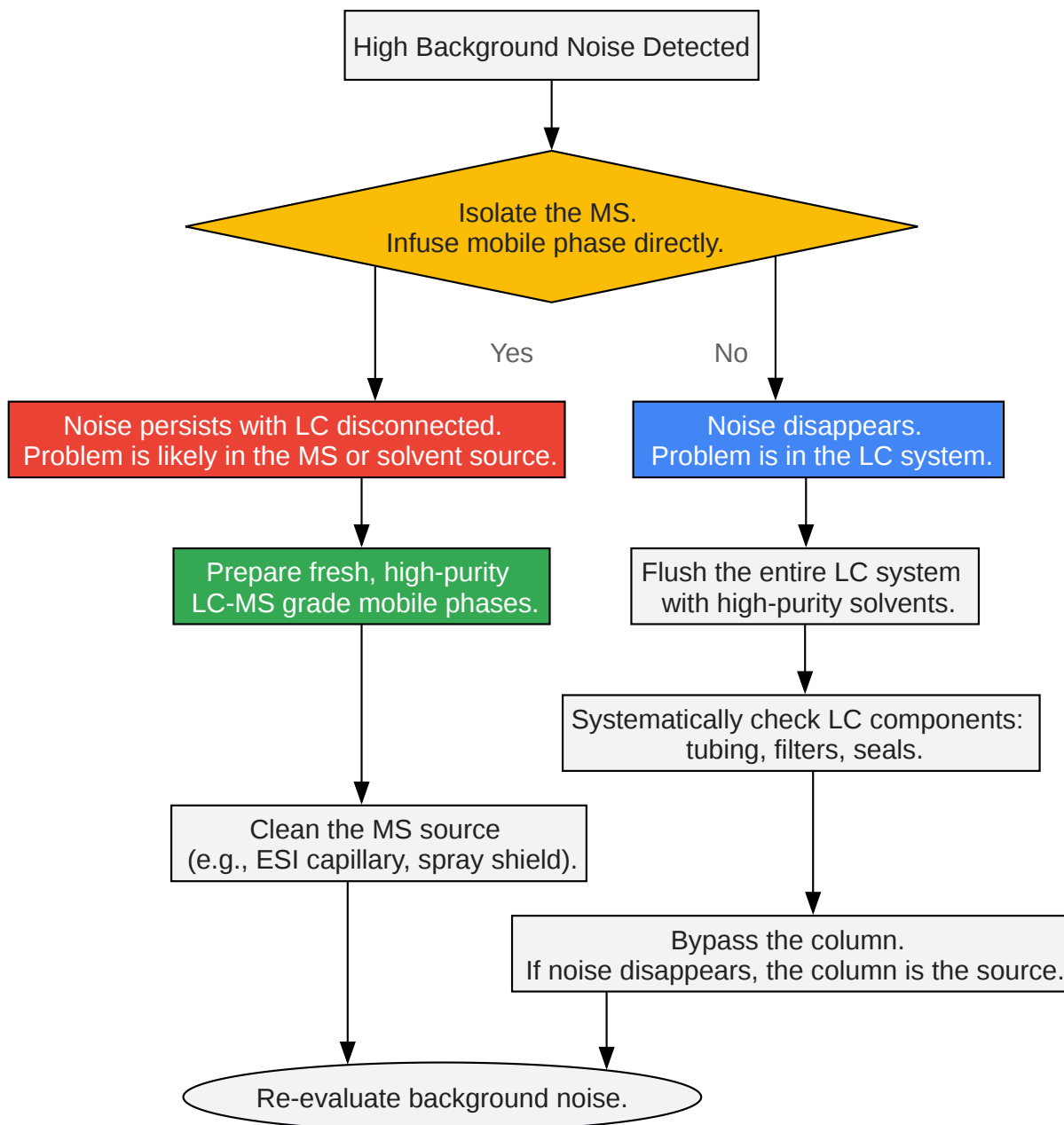
Troubleshooting Guides

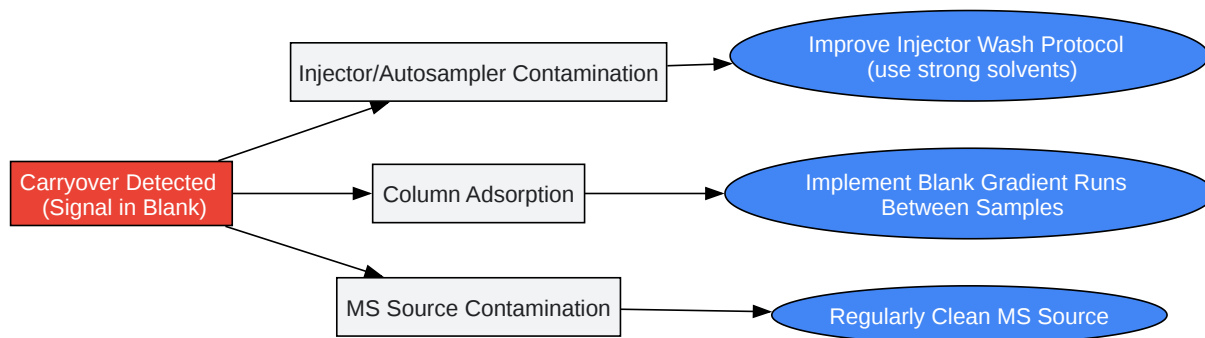
High background noise can significantly impact the sensitivity and accuracy of your FAHFA analysis, making it difficult to detect and quantify these low-abundance lipids.^{[1][2][3]} This guide will help you systematically identify and resolve the source of the noise.

Issue: High Background Noise Across the Entire Chromatogram

A consistently high baseline can obscure analyte peaks and reduce the overall quality of your data.^{[3][4]}

Troubleshooting Workflow:





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References

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